

"Altiloxin A chemical structure and properties"

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Compound of Interest

Compound Name: *Altiloxin A*

Cat. No.: *B1257817*

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Altiloxin A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Altiloxin A is a phytotoxin produced by the fungus *Phoma asparagi* (also known as *Phomopsis asparagi*), a pathogen responsible for stem blight in asparagus. This document provides a detailed overview of the chemical structure, properties, and biological activities of **Altiloxin A**, drawing from key scientific literature. It includes a summary of its physicochemical properties, details of its known biological effects, and the experimental methodologies used for its isolation and characterization. This guide is intended to serve as a foundational resource for researchers investigating natural product toxins, their mechanisms of action, and their potential applications in drug development and agrochemical research.

Chemical Structure and Properties

Altiloxin A is a drimane-type sesquiterpene, a class of secondary metabolites characterized by a bicyclic core structure. The definitive structure of **Altiloxin A** was elucidated through spectroscopic analysis and stereoselective synthesis.

Chemical Structure

The chemical structure of **Altiloxin A** is presented below:

(A 2D chemical structure image would be placed here in a full document. For this text-based generation, a description is provided.)

The structure features a decalin ring system with an epoxide, a hydroxyl group, a carboxylic acid, and several methyl groups at specific stereocenters.

Physicochemical Properties

A summary of the key physicochemical properties of **Altioxin A** is provided in Table 1. This data has been compiled from various sources, including primary research articles that first isolated and characterized the compound.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₂ O ₄	[1]
Molecular Weight	266.33 g/mol	Calculated
CAS Number	92675-11-1	Vendor Information
Appearance	Not explicitly reported	-
Melting Point	Not explicitly reported	-
Solubility	Soluble in organic solvents such as ethyl acetate and methanol	Inferred from isolation protocols
Key Spectroscopic Data	¹ H NMR, ¹³ C NMR, IR, and Mass Spectrometry data are available in the original isolation literature.	[1]

Table 1: Physicochemical Properties of **Altioxin A**

Biological Activity and Mechanism of Action

Altioxin A is primarily known for its phytotoxic activity, contributing to the disease symptoms observed in asparagus plants infected with *Phoma asparagi*. Limited studies have also explored its cytotoxic effects against various cell lines.

Phytotoxicity

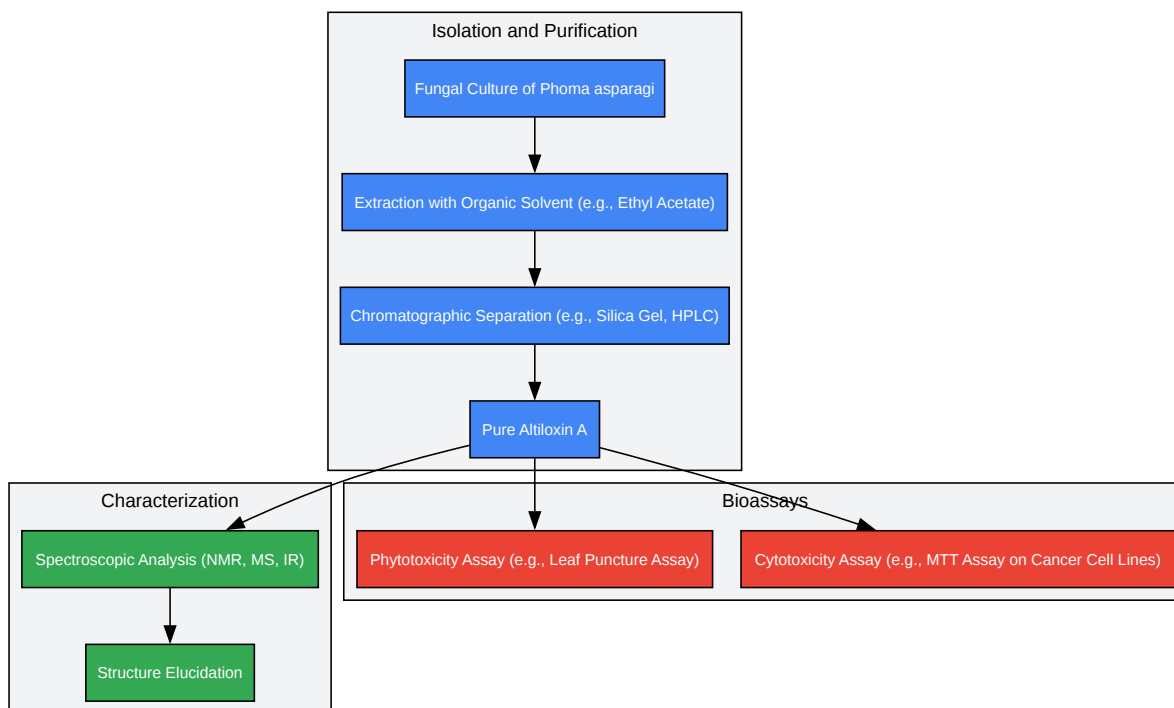
Altiloxin A has been shown to induce necrotic lesions on asparagus stems, a hallmark of the stem blight disease. Its activity is part of the chemical arsenal used by the fungus to damage host tissues and facilitate colonization.

Cytotoxicity

Some studies have investigated the cytotoxic effects of **Altiloxin A** against cancer cell lines. While specific quantitative data (e.g., IC_{50} values) for **Altiloxin A** alone is not readily available in the public domain, related compounds from *Phomopsis* species have demonstrated significant cytotoxicity. For instance, other metabolites isolated from *Phomopsis* sp. CMU-LMA have shown cytotoxicity against A549 (human lung carcinoma) and PC3 (human prostate cancer) cell lines.

Signaling Pathways

The precise molecular mechanism of action and the signaling pathways affected by **Altiloxin A** have not been extensively elucidated in publicly available literature. It is hypothesized that its toxic effects are likely due to the disruption of essential cellular processes in the host plant. The diagram below illustrates a generalized workflow for the isolation and bioassay of phytotoxins like **Altiloxin A**.



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References

- 1. waves-vagues.dfo-mpo.gc.ca [waves-vagues.dfo-mpo.gc.ca]
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